

2-Pyrrolidinone: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2-Pyrrolidinone

Cat. No.: B116388

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Introduction

2-Pyrrolidinone (also known as γ -butyrolactam) is a versatile organic compound classified as a polar aprotic solvent.^[1] It is the simplest γ -lactam, consisting of a five-membered ring containing a nitrogen atom.^{[2][3][4]} Its unique combination of high polarity, high boiling point, and miscibility with a wide range of organic and inorganic compounds makes it an invaluable tool in various scientific and industrial applications, particularly in pharmaceutical synthesis and drug formulation.^{[5][6]} This guide provides an in-depth technical overview of **2-pyrrolidinone**, focusing on its physicochemical properties, applications, and relevant experimental considerations for researchers, scientists, and drug development professionals.

Physicochemical Properties of 2-Pyrrolidinone

2-Pyrrolidinone is a colorless to pale yellow liquid or crystalline solid, depending on the ambient temperature, with a characteristic faint, amine-like odor.^{[7][8]} It is hygroscopic in nature.^[7] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
Molecular Formula	C ₄ H ₇ NO	[3][4][7][9]
Molecular Weight	85.10 g/mol	[1][10]
CAS Number	616-45-5	[5][6][7][8]
Appearance	Colorless to pale yellow liquid or crystal	[1][7][9][11]
Melting Point	23-25 °C (73-77 °F)	[1][7][10][11][12]
Boiling Point	245 °C (473 °F)	[1][2][7][11][12][13]
Density	1.12 g/mL at 25 °C	[7][12]
Flash Point	>113 °C (>230 °F)	[7][11][12]
Refractive Index (n _{20/D})	1.487	[1][7][12]
Vapor Density	2.9 (vs air)	[7][12]
Vapor Pressure	0.04 hPa at 20 °C	[7]
Dipole Moment	2.3 D	[10]
Surface Tension	46.31 mN/m at 293.15 K	[7]
LogP (Octanol/Water)	-0.71 at 20 °C	[7]

Solubility Characteristics

A key attribute of **2-pyrrolidinone** is its broad solvency.[5] It is completely miscible with water and a wide array of common organic solvents.[2][4][13][14] This high degree of miscibility facilitates its use in a diverse range of chemical processes and formulations. However, it is poorly soluble in petroleum ether.[7][13]

Solvent	Miscibility	References
Water	Miscible	[2] [4] [13] [14]
Ethanol	Miscible	[4] [13]
Diethyl Ether	Miscible	[4] [13]
Chloroform	Miscible	[4] [7] [13]
Benzene	Miscible	[4] [7] [13]
Ethyl Acetate	Miscible	[4] [7] [13]
Carbon Disulfide	Miscible	[4] [7] [13]
Ketones	Miscible	[13]
Carbon Tetrachloride	Miscible	[13]
Petroleum Ether	Insoluble/Hardly Soluble	[7] [13]

Applications in Research and Drug Development

The unique properties of **2-pyrrolidinone** make it a valuable solvent and intermediate in numerous applications within the pharmaceutical and chemical industries.

Solvent in Organic Synthesis

2-Pyrrolidinone's high polarity, thermal stability, and ability to dissolve a wide range of reactants make it an excellent medium for various organic reactions.[\[6\]](#)[\[14\]](#) It is particularly useful in processes that require elevated temperatures.[\[14\]](#)

Pharmaceutical Formulations

In drug development, **2-pyrrolidinone** serves as a powerful solubilizing agent for active pharmaceutical ingredients (APIs) that have poor water solubility.[\[5\]](#)[\[6\]](#)[\[15\]](#) By enhancing the solubility of these APIs, it can improve their bioavailability.[\[6\]](#)[\[15\]](#) It is used in the formulation of injectable, oral, and topical medications.[\[7\]](#)[\[14\]](#)[\[15\]](#) For instance, it has been investigated for its potential to enhance the penetration of certain drugs in topical applications.[\[6\]](#)[\[7\]](#)

Intermediate in Chemical Synthesis

2-Pyrrolidinone is a crucial building block for the synthesis of a variety of important compounds.^[15]

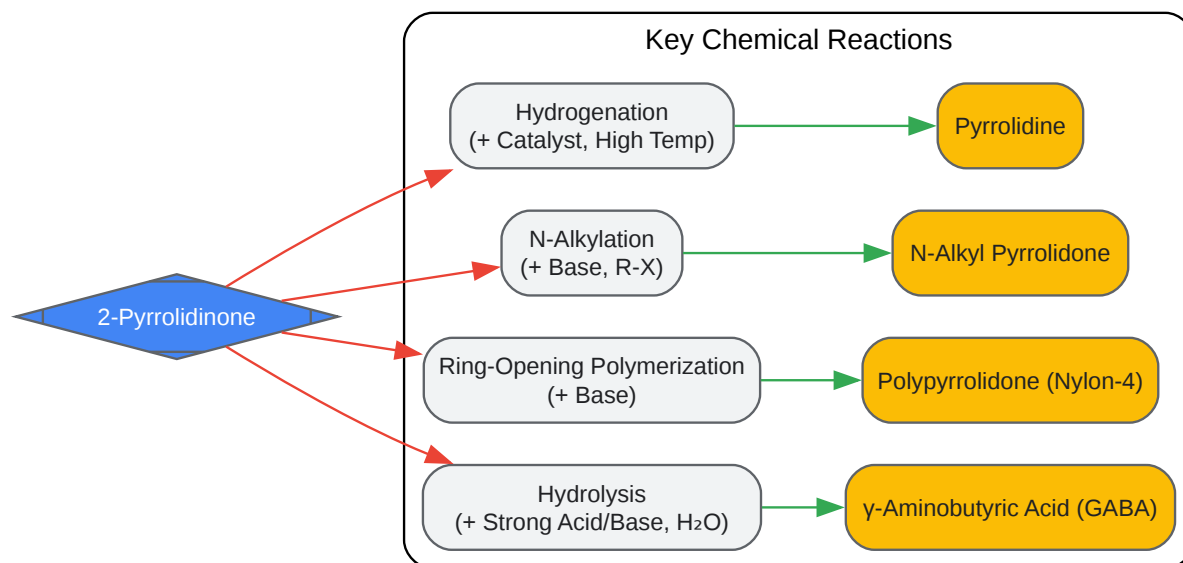
- **N-Vinylpyrrolidone (NVP):** A significant portion of commercially produced **2-pyrrolidinone** is used as a raw material for the production of NVP, the monomer for polyvinylpyrrolidone (PVP).^{[13][16]}
- **Pharmaceuticals:** It serves as an intermediate in the synthesis of several drugs, including the nootropic agent Piracetam and certain antibiotics.^{[6][8][15]}
- **Heterocyclic Compounds:** Its lactam structure makes it a valuable precursor for synthesizing various nitrogen-containing heterocyclic compounds.^[15]

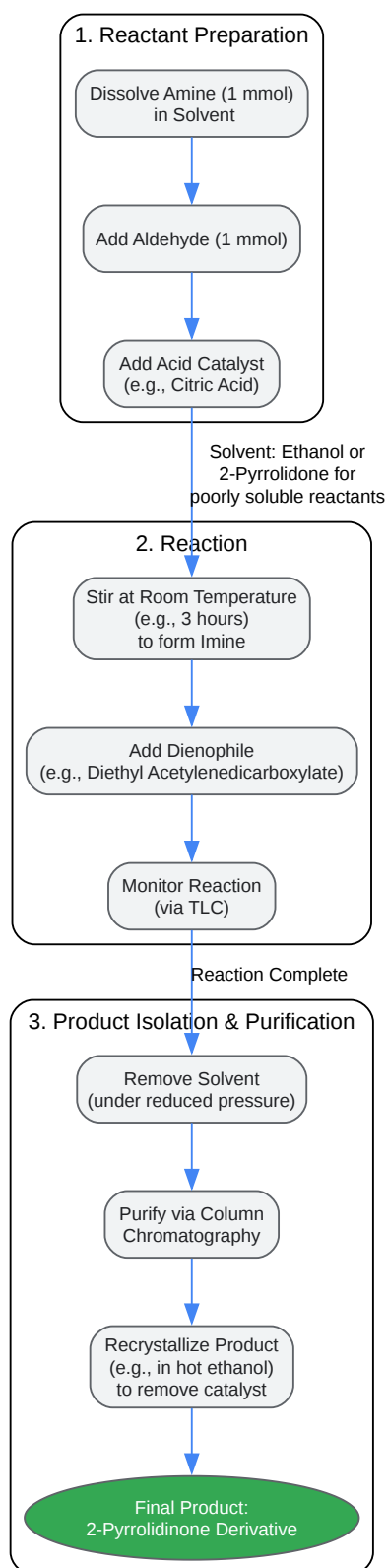
Polymer Chemistry

Beyond its role as a precursor to NVP, **2-pyrrolidinone** is also used in the production of other polymers. It is the monomer for Nylon-4, a linear polyamide produced through anionic polymerization.^{[3][16]} Furthermore, its excellent solvency makes it useful in polymer processing applications, such as in the manufacture of membrane filters.^{[8][16]}

Chemical Reactivity and Stability

While chemically stable under many conditions, the lactam ring and the active hydrogen on the nitrogen atom allow **2-pyrrolidinone** to participate in several key reactions.





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